

Introduction: The Strategic Importance of a Versatile Scaffold

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Compound of Interest

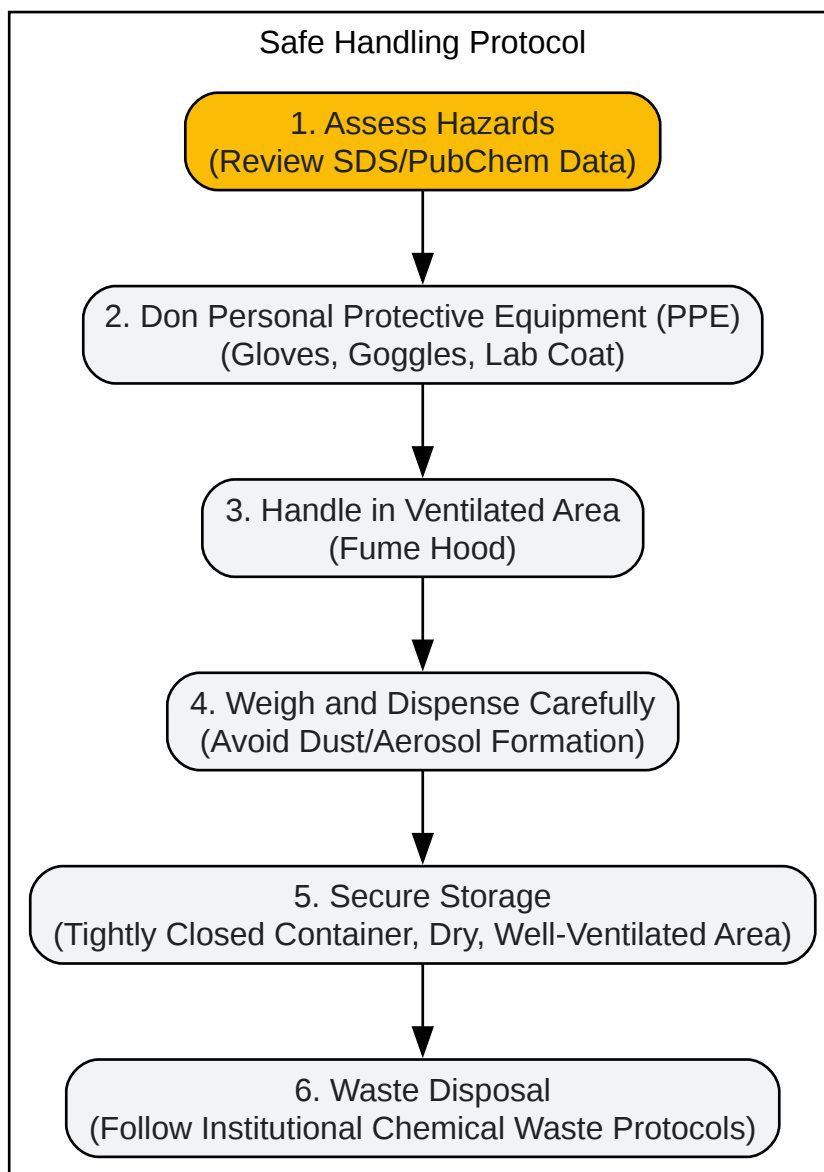
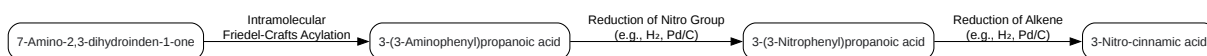
Compound Name: 7-Amino-2,3-dihydroinden-1-one

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7-Amino-2,3-dihydroinden-1-one is a heterocyclic organic compound built upon the indanone framework. The indanone core structure is recognized in medicinal chemistry as a "privileged scaffold," a structural motif that is capable of binding to multiple biological targets with high affinity.^{[1][2]} The strategic placement of an amino group at the 7-position and a ketone at the 1-position makes this molecule a highly versatile building block for the synthesis of a diverse array of more complex chemical entities. Its utility spans from the development of novel therapeutics to the creation of advanced organic materials.^{[1][2]}

This guide offers a comprehensive overview of the chemical and physical properties of **7-Amino-2,3-dihydroinden-1-one**, explores its reactivity and synthetic pathways, and details its applications for researchers, chemists, and professionals in drug development.



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References

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- 2. Annulations involving 1-indanones to access fused- and spiro frameworks - RSC Advances (RSC Publishing) DOI:10.1039/D2RA06635A [pubs.rsc.org]
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